

Diisooctyl Adipate's Performance in Low-Temperature Flexibility: A Comparative Guide

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Compound of Interest

Compound Name: *Diisooctyl adipate*

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The selection of an appropriate plasticizer is critical for applications requiring flexibility at low temperatures. **Diisooctyl adipate** (DIOA), often referred to as dioctyl adipate (DOA), is a widely used plasticizer known for its excellent performance in cold environments.[1][2][3] This guide provides a comparative analysis of DIOA's low-temperature flexibility against other common plasticizers, supported by experimental data and detailed methodologies.

Quantitative Performance Comparison

The following table summarizes key low-temperature performance indicators for **Diisooctyl Adipate** (DIOA/DOA) and other commonly used plasticizers in Polyvinyl Chloride (PVC) formulations. Data has been compiled from various sources, and direct comparison should be made with caution as testing conditions may vary between studies.

Plasticizer	Chemical Class	Brittle Point (°C) (ASTM D746/D2137)	Glass Transition Temp. (Tg) of PVC Compound (°C)	Torsional Flex Temp. (°C) (ASTM D1043)
Diisooctyl Adipate (DIOA/DOA)	Adipate	-70 to -60 (estimated)	~ -43 to -52	Not widely reported
Diocetyl Phthalate (DOP)	Phthalate	~ -40	~ -37 to 0	~ -35
Diisononyl Phthalate (DINP)	Phthalate	~ -45	Not widely reported	~ -39
Diocetyl Terephthalate (DOTP)	Terephthalate	~ -48	Not widely reported	~ -47

Note: The brittle point for DIOA is an estimation based on its known superior low-temperature performance compared to phthalates. Specific values from standardized, comparative studies are not readily available in the public domain. The Glass Transition Temperature (Tg) of plasticized PVC can vary significantly based on the concentration of the plasticizer.

Key Performance Insights

Diisooctyl adipate consistently demonstrates superior low-temperature flexibility compared to traditional phthalate plasticizers like DOP.^{[4][5]} Adipate plasticizers, in general, are recognized for imparting excellent performance in cold conditions.^[2] DIOA's chemical structure allows it to effectively lower the glass transition temperature of PVC, maintaining the material's ductility and preventing brittleness at temperatures where other plasticizers may fail.^{[1][2]}

While DOTP, a non-phthalate alternative, also shows good low-temperature performance, DIOA is often highlighted for its exceptional cold resistance, making it a preferred choice for demanding applications such as frozen food packaging, medical tubing, and outdoor wire and cable insulation.^{[2][3][5]}

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the accurate interpretation and replication of results.

Brittleness Point Determination (ASTM D2137)

The brittleness point is the lowest temperature at which a material will not fracture upon impact under specified conditions.

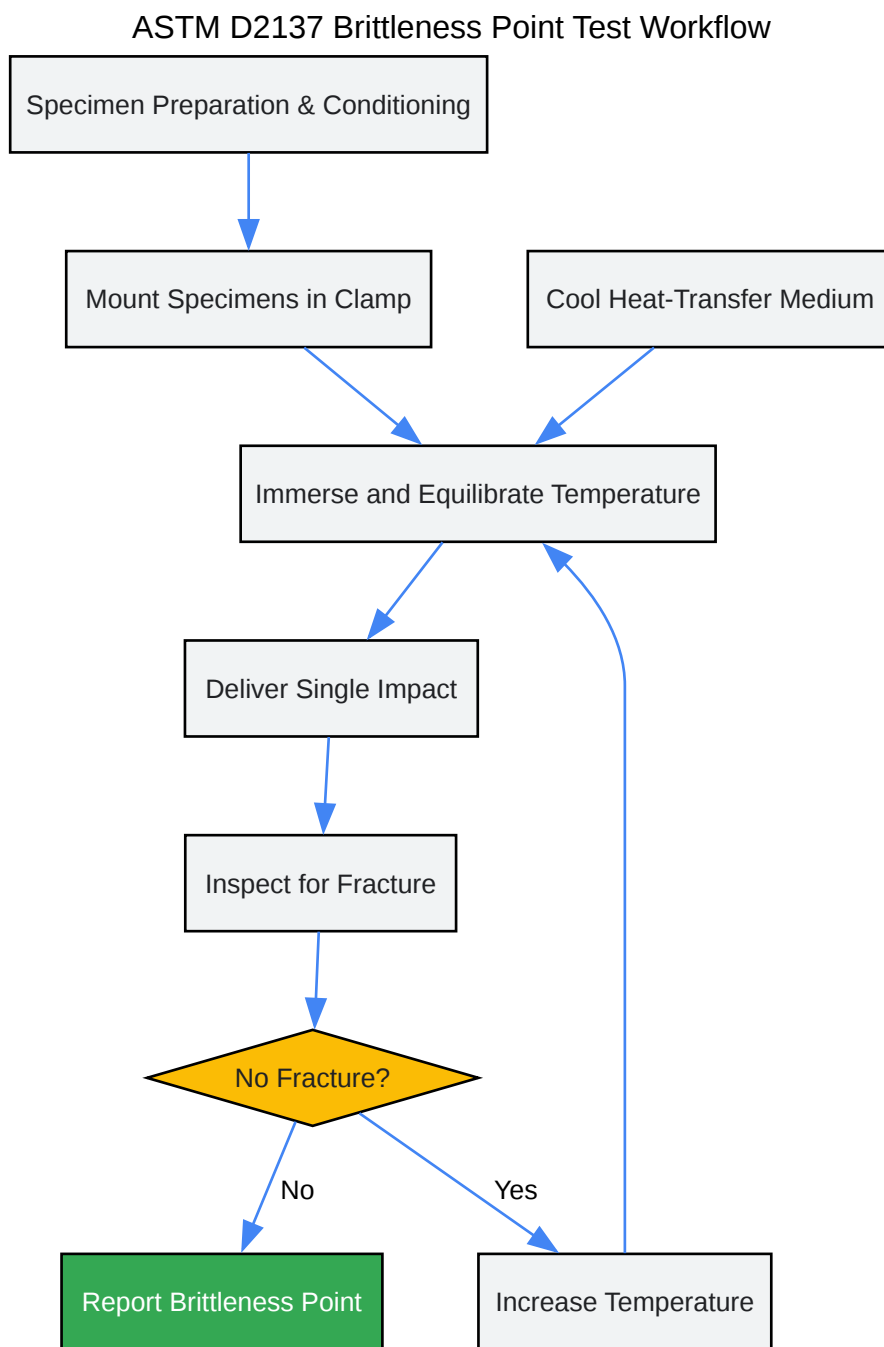
Apparatus:

- Brittleness testing apparatus, including a specimen clamp, a striking member, and a temperature-controlled bath.
- Insulated tank for the heat-transfer medium.
- Stirrer to ensure temperature uniformity.
- Calibrated thermometer or thermocouple.

Procedure:

- Specimen Preparation: Standard-sized specimens of the plasticized polymer are prepared.
- Conditioning: Specimens are conditioned at a standard temperature and humidity prior to testing.
- Test Setup: The heat-transfer medium in the insulated tank is brought to a temperature below the expected brittleness point.
- Specimen Mounting: A specified number of specimens are securely mounted in the clamp.
- Thermal Equilibration: The clamped specimens are immersed in the heat-transfer medium for a specified period to ensure they reach the test temperature.
- Impact: A single impact is delivered to the specimens by the striking member, which moves at a specified velocity.

- Inspection: After impact, the specimens are examined for any signs of fracture or cracking.
- Temperature Adjustment: The test is repeated at incrementally higher temperatures until a temperature is found at which none of the specimens fail. This temperature is reported as the brittleness point.



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Caption: ASTM D2137 Brittleness Point Test Workflow.

Torsional Stiffness Determination (ASTM D1043)

This method measures the stiffness of a plastic as a function of temperature by applying a torsional force.

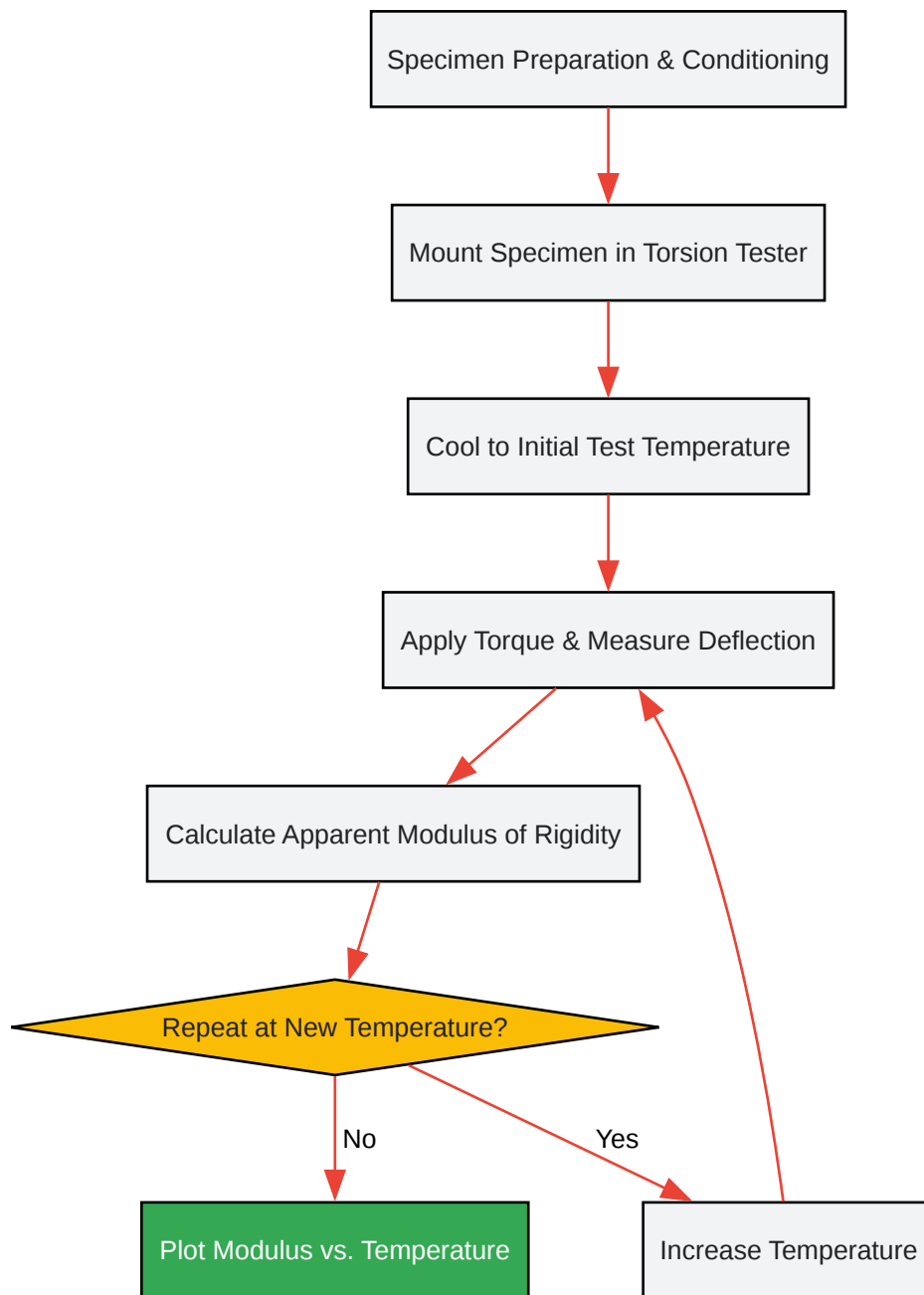
Apparatus:

- Torsion tester with a specimen clamp, a torquing system, and an angular deflection measurement system.
- Temperature-controlled chamber or bath.
- Calibrated thermometer or thermocouple.

Procedure:

- Specimen Preparation: A rectangular specimen of the plasticized polymer is prepared to specified dimensions.
- Conditioning: The specimen is conditioned at a standard temperature and humidity.
- Mounting: The specimen is mounted in the torsion tester's clamps.
- Temperature Cycling: The temperature of the chamber or bath is lowered to the lowest test temperature and allowed to equilibrate.
- Torsional Loading: A specified torque is applied to the specimen, and the resulting angular deflection is measured after a set time.
- Calculation: The apparent modulus of rigidity is calculated from the applied torque, angular deflection, and specimen dimensions.
- Temperature Increments: The temperature is increased in small, controlled increments, and the torsional loading and measurement are repeated at each temperature.
- Data Analysis: The logarithm of the apparent modulus of rigidity is plotted against temperature. The "Torsional Flex Temperature" is often reported as the temperature at which the material reaches a specific stiffness value.

ASTM D1043 Torsional Stiffness Test Workflow



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Caption: ASTM D1043 Torsional Stiffness Test Workflow.

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- To cite this document: BenchChem. [Diisooctyl Adipate's Performance in Low-Temperature Flexibility: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073825#performance-of-diisooctyl-adipate-in-low-temperature-flexibility-tests]

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